An In-depth Technical Guide to 3-(4-(Carboxymethoxy)phenyl)propanoic Acid

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Compound of Interest

Compound Name:	*3-(4-(Carboxymethoxy)phenyl)propanoic acid*
Cat. No.:	*B8009145*

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This guide provides a comprehensive technical overview of **3-(4-(Carboxymethoxy)phenyl)propanoic acid**, a dicarboxylic acid derivative of the arylpropanoic acid class. This document details its chemical identity, a proposed synthetic route, predicted physicochemical and spectroscopic properties, and potential applications in the fields of medicinal chemistry and materials science.

Chemical Identity and Structure

IUPAC Name: 2-{[4-(2-Carboxyethyl)phenyl]oxy}acetic acid

Synonyms: **3-(4-(Carboxymethoxy)phenyl)propanoic acid**

CAS Number: 14234-87-8[1]

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Molecular Formula: $C_{11}H_{12}O_5$[1]

Molecular Weight: 224.21 g/mol [1]

Chemical Structure:

Caption: 2D Structure of **3-(4-(Carboxymethoxy)phenyl)propanoic acid**.

Physicochemical Properties (Predicted)

Property	Predicted Value
pKa_1 (propanoic acid)	~4.5
pKa_2 (acetic acid)	~3.5
LogP	~1.2
Water Solubility	Moderately soluble
Appearance	White to off-white solid

Synthesis Protocol

The synthesis of **3-(4-(carboxymethoxy)phenyl)propanoic acid** can be achieved through a two-step process, beginning with the protection of the carboxylic acid of a readily available starting material, followed by a Williamson ether synthesis to introduce the carboxymethoxy group, and concluding with deprotection.

Step 1: Esterification of 3-(4-hydroxyphenyl)propanoic acid

The initial step involves the protection of the propanoic acid moiety as a methyl ester to prevent its interference in the subsequent ether synthesis.

- Reaction: 3-(4-hydroxyphenyl)propanoic acid is reacted with methanol in the presence of a catalytic amount of strong acid (e.g., sulfuric acid).[2]
- Rationale: Fischer esterification is a reliable and well-established method for the protection of carboxylic acids. Using methanol as both the reagent and solvent drives the equilibrium towards the product.

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- Procedure:
  - Dissolve 3-(4-hydroxyphenyl)propanoic acid (1 equivalent) in an excess of anhydrous methanol.
  - Carefully add concentrated sulfuric acid (0.1 equivalents) dropwise while stirring.
  - Reflux the mixture for 4-6 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
  - Upon completion, neutralize the reaction mixture with a saturated solution of sodium bicarbonate.
  - Remove the methanol under reduced pressure.
  - Extract the aqueous residue with ethyl acetate.
  - Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate to yield methyl 3-(4-hydroxyphenyl)propionate.

Step 2: Williamson Ether Synthesis and Saponification

The phenolic hydroxyl group of the protected intermediate is then alkylated with an acetate equivalent, followed by saponification of both ester groups to yield the final dicarboxylic acid.

- Reaction: The methyl 3-(4-hydroxyphenyl)propionate is deprotonated with a suitable base and then reacted with methyl bromoacetate. The resulting diester is then hydrolyzed using a strong base.
- Rationale: The Williamson ether synthesis is a classic and efficient method for forming ethers.[3][4][5] The use of a methyl ester of bromoacetic acid allows for a one-pot saponification at the final stage.
- Procedure:
  - Dissolve methyl 3-(4-hydroxyphenyl)propionate (1 equivalent) in an anhydrous polar aprotic solvent such as acetone or DMF.

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- Add a slight excess of a suitable base, such as potassium carbonate (1.2 equivalents), and stir the suspension.
- Add methyl bromoacetate (1.1 equivalents) dropwise to the reaction mixture.
- Heat the reaction to reflux and maintain for 6-12 hours, monitoring by TLC.
- After completion, cool the reaction mixture and filter to remove the inorganic salts.
- Concentrate the filtrate under reduced pressure.
- To the crude diester, add a solution of sodium hydroxide (3 equivalents) in a mixture of water and methanol.
- Stir the mixture at room temperature until the saponification is complete (as monitored by TLC).
- Acidify the reaction mixture with a mineral acid (e.g., HCl) to a pH of 2-3, which will precipitate the dicarboxylic acid.
- Collect the solid by filtration, wash with cold water, and dry under vacuum to yield **3-(4-(carboxymethoxy)phenyl)propanoic acid**.



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Caption: Proposed synthesis workflow for **3-(4-(Carboxymethoxy)phenyl)propanoic acid**.

Spectroscopic Data (Predicted)

As of the date of this publication, experimental spectroscopic data for **3-(4-(Carboxymethoxy)phenyl)propanoic acid** is not readily available in the public domain. The following data is predicted based on the analysis of structurally similar compounds.

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^{1}H NMR Spectroscopy (Predicted)

- δ 10.0-12.0 ppm (br s, 2H): The two carboxylic acid protons are expected to appear as a broad singlet in this region.
- δ 7.15 ppm (d, J=8.5 Hz, 2H): The two aromatic protons ortho to the propanoic acid substituent.
- δ 6.90 ppm (d, J=8.5 Hz, 2H): The two aromatic protons ortho to the carboxymethoxy substituent.
- δ 4.60 ppm (s, 2H): The methylene protons of the carboxymethoxy group.
- δ 2.85 ppm (t, J=7.5 Hz, 2H): The methylene protons of the propanoic acid chain adjacent to the aromatic ring.
- δ 2.60 ppm (t, J=7.5 Hz, 2H): The methylene protons of the propanoic acid chain adjacent to the carboxylic acid group.

^{13}C NMR Spectroscopy (Predicted)

- δ 178-180 ppm: Carbonyl carbon of the propanoic acid.
- δ 170-172 ppm: Carbonyl carbon of the carboxymethoxy group.
- δ 157-159 ppm: Aromatic carbon attached to the ether oxygen.
- δ 130-132 ppm: Aromatic carbons ortho to the propanoic acid substituent.
- δ 114-116 ppm: Aromatic carbons ortho to the carboxymethoxy substituent.
- δ 65-67 ppm: Methylene carbon of the carboxymethoxy group.
- δ 35-37 ppm: Methylene carbon of the propanoic acid chain adjacent to the aromatic ring.
- δ 30-32 ppm: Methylene carbon of the propanoic acid chain adjacent to the carboxylic acid group.

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Infrared (IR) Spectroscopy (Predicted)

- 3300-2500 cm^{-1} (broad): O-H stretching of the carboxylic acid groups, characterized by a very broad absorption due to hydrogen bonding.
- 3000-2850 cm^{-1}: C-H stretching of the methylene groups.
- 1720-1700 cm^{-1} (strong): C=O stretching of the propanoic acid carbonyl group.
- 1750-1730 cm^{-1} (strong): C=O stretching of the carboxymethoxy carbonyl group.
- 1610 and 1500 cm^{-1}: C=C stretching of the aromatic ring.
- 1250-1200 cm^{-1}: C-O stretching of the ether linkage.

Mass Spectrometry (Predicted)

- Electron Ionization (EI): The molecular ion peak (M^+) at m/z = 224 may be observed, but significant fragmentation is expected. Key fragments would likely arise from the loss of the carboxylic acid groups, the carboxymethoxy group, and cleavage of the propanoic acid side chain.
- Electrospray Ionization (ESI): In negative ion mode, a prominent $[M-H]^-$ ion at m/z = 223 would be expected. In positive ion mode, $[M+H]^+$ at m/z = 225 or $[M+Na]^+$ at m/z = 247 could be observed.

Applications and Future Directions

Arylpropanoic acids are a well-established class of compounds with a wide range of biological activities, most notably as non-steroidal anti-inflammatory drugs (NSAIDs).[6] The introduction of a second carboxylic acid moiety, as in **3-(4-(carboxymethoxy)phenyl)propanoic acid**, can significantly alter the molecule's polarity, solubility, and potential interactions with biological targets.

Potential Areas of Investigation:

- Drug Development: The dicarboxylic acid nature of this molecule makes it an interesting candidate for investigation as a linker in prodrug design or as a scaffold for the development

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of novel therapeutics. Dicarboxylic acids are known to interact with various biological targets and can influence the pharmacokinetic properties of a drug.[7]

- Materials Science: The rigid aromatic core combined with two carboxylic acid functional groups suggests potential applications as a monomer for the synthesis of polyesters or polyamides with specific properties.

- Chelating Agent: The arrangement of the ether oxygen and the two carboxyl groups may impart metal-chelating properties, which could be explored in areas such as analytical chemistry or as agents to sequester metal ions.

Further research is required to synthesize and characterize **3-(4-(carboxymethoxy)phenyl)propanoic acid** and to explore its potential in these and other applications.

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